

physical and chemical properties of 3-Acetoxy-24-hydroxydammara-20,25-diene

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Compound of Interest

Compound Name: 3-Acetoxy-24-hydroxydammara-20,25-diene

Cat. No.: B15496359

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An In-depth Technical Guide on 3-Acetoxy-24-hydroxydammara-20,25-diene

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently available physical, chemical, and biological information for the dammarane-type triterpenoid, **3-Acetoxy-24-hydroxydammara-20,25-diene**. While this document compiles the known properties and general characteristics of this compound class, it must be noted that specific experimental data for this particular molecule is limited in publicly accessible literature.

Core Chemical and Physical Properties

3-Acetoxy-24-hydroxydammara-20,25-diene is a tetracyclic triterpenoid that can be isolated from plants of the Panax genus.^[1] It belongs to the dammarane class of triterpenoids, which are known for their diverse biological activities.^{[2][3]}

Table 1: Physical and Chemical Properties of **3-Acetoxy-24-hydroxydammara-20,25-diene**

Property	Value	Source
CAS Number	143519-04-4	[4]
Molecular Formula	C ₃₂ H ₅₂ O ₃	[5]
Molecular Weight	484.76 g/mol	[4]
IUPAC Name	(3β)-24-hydroxydammar-20,25-dien-3-yl acetate	[4]
InChI Key	JQZGFSMFYISVKP-MSFIPKIASA-N	[4]
Physical Form	Powder	[6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[6]
Storage Temperature	2-8 °C	[4]
Predicted Boiling Point	546.5 ± 30.0 °C	[6]
Predicted Density	1.02 ± 0.1 g/cm ³	[6]
Predicted pKa	14.45 ± 0.20	[6]

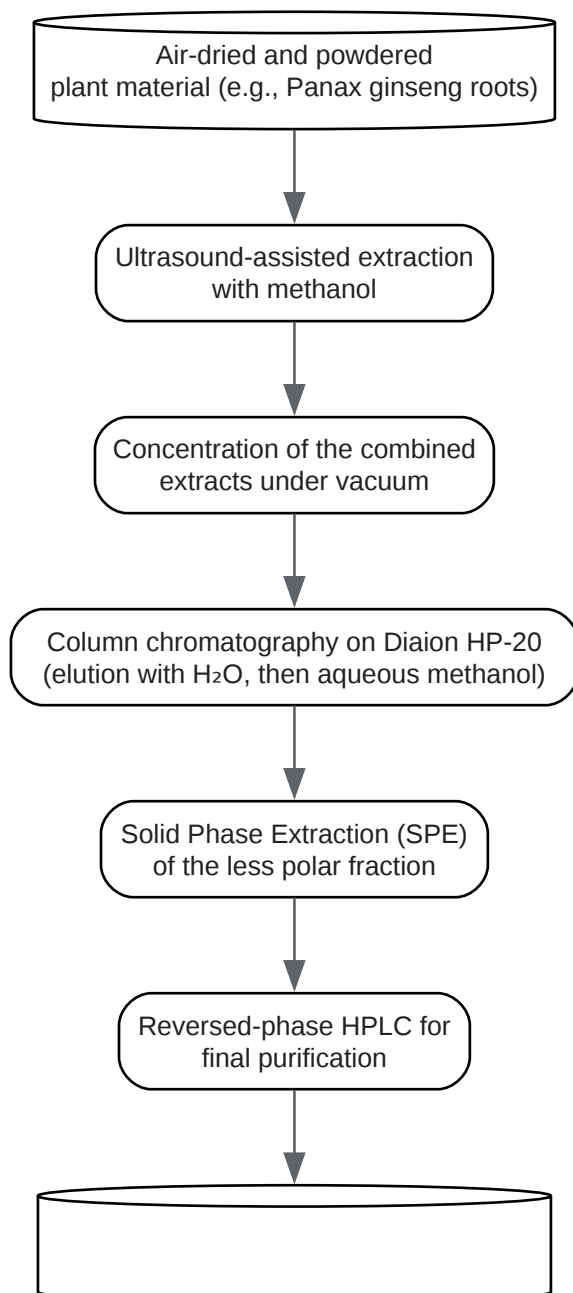
Spectroscopic Data

Detailed experimental spectroscopic data for **3-Acetoxy-24-hydroxydammar-20,25-diene**, including ¹H-NMR, ¹³C-NMR, mass spectrometry, and infrared spectroscopy, are not readily available in the surveyed literature. One study on triterpenoids from *Microglossa pyrifolia* identified the compound and stated that its mass and NMR spectral data were in agreement with those of a known compound, referencing a 1977 publication by Asakawa et al. in *Tetrahedron*. However, the specific data from this reference could not be retrieved during this search.

Experimental Protocols

A detailed and specific experimental protocol for the isolation and purification of **3-Acetoxy-24-hydroxydammara-20,25-diene** has not been described in the available literature. However, a general methodology for the extraction of less polar ginsenosides (a class that includes this compound) from *Panax* species can be outlined.

Workflow 1: General Isolation Protocol for Dammarane Triterpenoids



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Caption: General workflow for isolating dammarane triterpenoids.

Methodology Details:

- **Extraction:** The air-dried and powdered plant material is subjected to ultrasound-assisted extraction with methanol. This process is typically repeated multiple times to ensure exhaustive extraction.
- **Concentration:** The combined methanolic extracts are concentrated under reduced pressure to yield a crude extract powder.
- **Initial Fractionation:** The crude extract is often redissolved and subjected to column chromatography using a macroporous resin like Diaion HP-20. Elution is performed with a stepwise gradient of water and methanol to separate compounds based on polarity. The less polar fractions, which would contain **3-Acetoxy-24-hydroxydammar-20,25-diene**, are collected.
- **Purification:** The enriched fraction is further purified using techniques such as Solid Phase Extraction (SPE) followed by preparative reversed-phase high-performance liquid chromatography (RP-HPLC) to yield the pure compound.

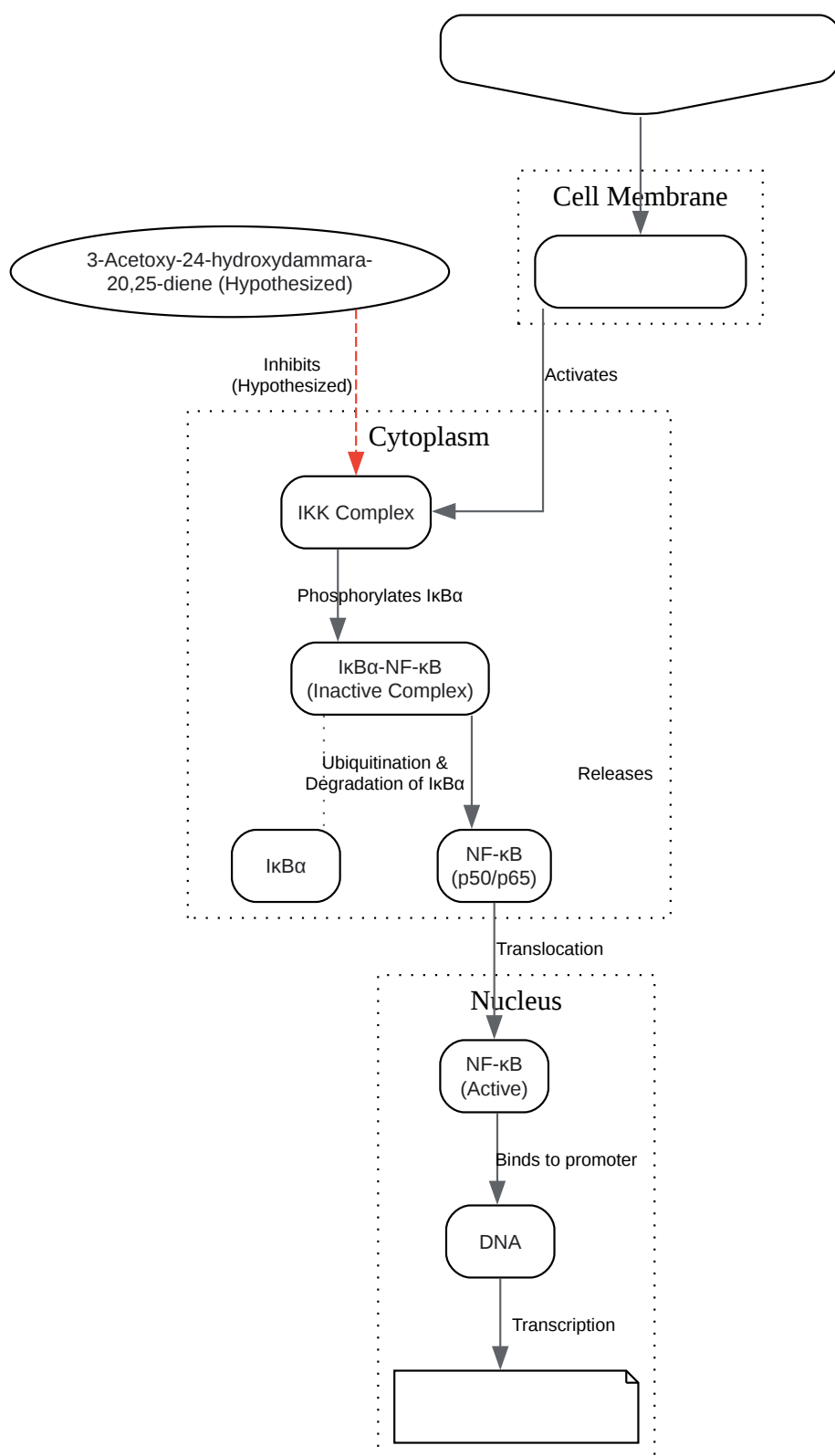
Biological Activity and Signaling Pathways

There is currently no specific research available detailing the biological activities or the modulation of signaling pathways by **3-Acetoxy-24-hydroxydammar-20,25-diene**. However, based on the well-documented activities of other dammarane-type triterpenoids, potential biological effects can be hypothesized. Many compounds of this class have demonstrated anti-inflammatory and pro-apoptotic activities.

Potential Anti-Inflammatory Signaling Pathway

Dammarane triterpenoids have been shown to exert anti-inflammatory effects by inhibiting the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway is a central mediator of the inflammatory response.

Diagram 1: Hypothesized Anti-inflammatory Action via NF- κ B Inhibition



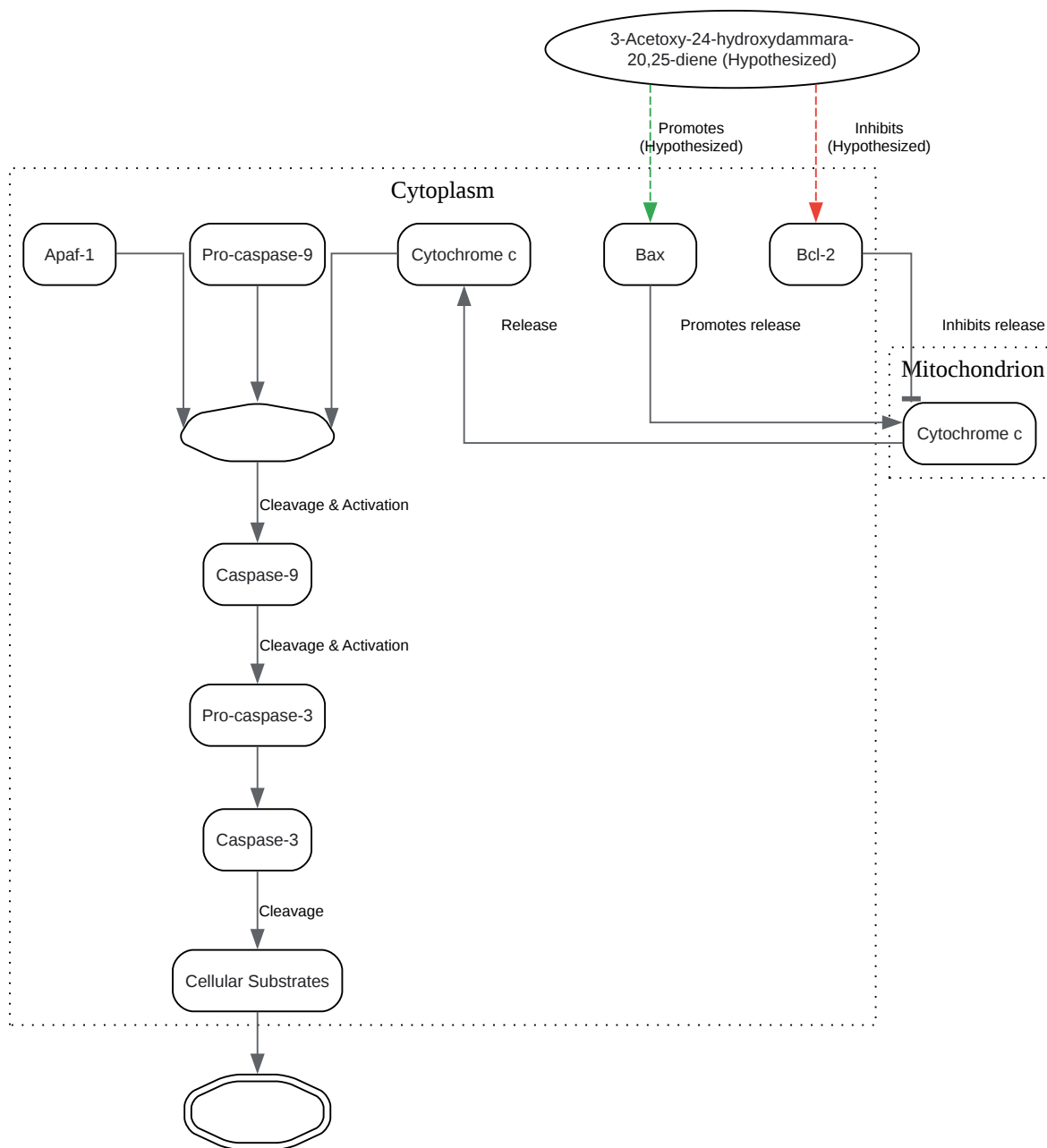
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Caption: Hypothesized inhibition of the NF-κB pathway.

Potential Pro-Apoptotic Signaling Pathway

Several dammarane triterpenoids have been found to induce apoptosis (programmed cell death) in cancer cells through the intrinsic, or mitochondrial, pathway. This process involves the activation of a cascade of enzymes called caspases.

Diagram 2: Hypothesized Pro-Apoptotic Action via the Intrinsic Caspase Pathway



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Caption: Hypothesized induction of apoptosis via the caspase cascade.

Conclusion and Future Directions

3-Acetoxy-24-hydroxydammar-20,25-diene is a known natural product within the pharmacologically significant dammarane triterpenoid family. While its basic chemical identity is established, there is a notable lack of detailed, publicly available experimental data regarding its spectroscopic properties, specific isolation protocols, and biological activities. The potential for this compound to exhibit anti-inflammatory and pro-apoptotic effects, based on the activities of related compounds, is high. Future research should focus on the full spectroscopic characterization of this molecule and the investigation of its specific biological effects and mechanisms of action to determine its potential as a therapeutic agent.

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